

Technical Guide: Physical Properties and Synthetic Utility of 3-(Chloromethyl)benzaldehyde

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Compound of Interest

Compound Name: **3-(Chloromethyl)benzaldehyde**

Cat. No.: **B1290163**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-(Chloromethyl)benzaldehyde**. It is intended to be a valuable resource for researchers and professionals involved in organic synthesis and drug development, offering detailed data, experimental methodologies, and a relevant synthetic workflow.

Core Physical Properties

3-(Chloromethyl)benzaldehyde is a substituted aromatic aldehyde with the chemical formula C₈H₇ClO. It serves as a versatile intermediate in the synthesis of various organic compounds. [1] The physical properties of **3-(Chloromethyl)benzaldehyde** are summarized in the table below. It is important to note that there is conflicting information regarding its physical state at room temperature, with some sources describing it as a liquid and others as a solid.[2][3] This suggests that its melting point is close to ambient temperatures.

Property	Value	Source(s)
Molecular Weight	154.59 g/mol	[1] [4]
CAS Number	77072-00-5	[1] [4]
IUPAC Name	3-(chloromethyl)benzaldehyde	[1] [4]
Physical Form	Pale yellow liquid or solid	[2] [3]
Boiling Point	64.5 °C at 0.13 Torr	[2]
Density	1.200 ± 0.06 g/cm³ (Predicted)	[2]
Melting Point	Data not available	
Solubility	Data not available for specific solvents. Expected to be soluble in common organic solvents.	

Experimental Protocols

Accurate determination of physical properties is crucial for the successful design and execution of chemical reactions. Below are detailed, generalized methodologies for determining the boiling and melting points of organic compounds like **3-(Chloromethyl)benzaldehyde**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and effective technique for its determination.

Materials:

- Thiele tube
- High-boiling point oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated)
- Capillary tube (sealed at one end)

- Small test tube (fusion tube)
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- Fill the Thiele tube with a suitable high-boiling point oil to a level just above the side arm.
- Place a small amount of **3-(Chloromethyl)benzaldehyde** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube containing the sample, with the open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample.
- Gently heat the side arm of the Thiele tube with a small flame. The shape of the tube promotes convection currents, ensuring uniform heating of the oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Melting Point (Mel-Temp Apparatus)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting point range is often indicative of a pure compound.

Materials:

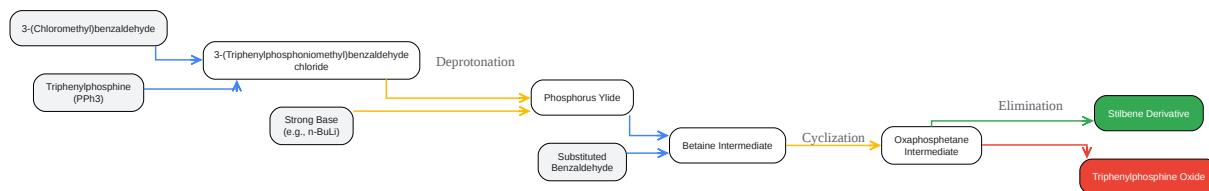
- Mel-Temp apparatus or similar melting point apparatus
- Capillary tubes (open at both ends)
- Sample of **3-(Chloromethyl)benzaldehyde** (if in solid form)
- Spatula

Procedure:

- If the sample is crystalline, finely crush it into a powder.
- Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) into the bottom of the tube.
- Tap the bottom of the capillary tube on a hard surface to ensure the sample is tightly packed.
- Place the capillary tube into the sample holder of the Mel-Temp apparatus.
- Turn on the apparatus and adjust the heating rate. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range.
- For an accurate measurement, repeat the process with a fresh sample, heating rapidly to about 10-15 °C below the approximate melting point, then reduce the heating rate to 1-2 °C per minute.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- The melting point is reported as this range.

Synthetic Workflow: Wittig Reaction

3-(Chloromethyl)benzaldehyde is a valuable starting material in organic synthesis. One common application is in the Wittig reaction to produce stilbene derivatives.^[5] The Wittig reaction involves the reaction of an aldehyde or ketone with a phosphorus ylide to form an alkene.^[6]



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Caption: Wittig reaction workflow for stilbene synthesis.

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References

- 1. Buy 3-(Chloromethyl)benzaldehyde | 77072-00-5 [smolecule.com]
- 2. 3-(Chloromethyl)-benzaldehyde CAS#: 77072-00-5 [m.chemicalbook.com]
- 3. 3-(Chloromethyl)benzaldehyde | 77072-00-5 [sigmaaldrich.com]
- 4. 3-(Chloromethyl)benzaldehyde | C8H7ClO | CID 22395331 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. refubium.fu-berlin.de [refubium.fu-berlin.de]
- 6. youtube.com [youtube.com]
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